

Best practices for storing and handling JNJ-40929837 succinate

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Compound of Interest

Compound Name: JNJ-40929837 succinate

Cat. No.: B15569306

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Technical Support Center: JNJ-40929837 Succinate

Welcome to the technical support center for **JNJ-40929837 succinate**. This resource is designed to assist researchers, scientists, and drug development professionals with best practices for storing, handling, and utilizing this compound in experimental settings.

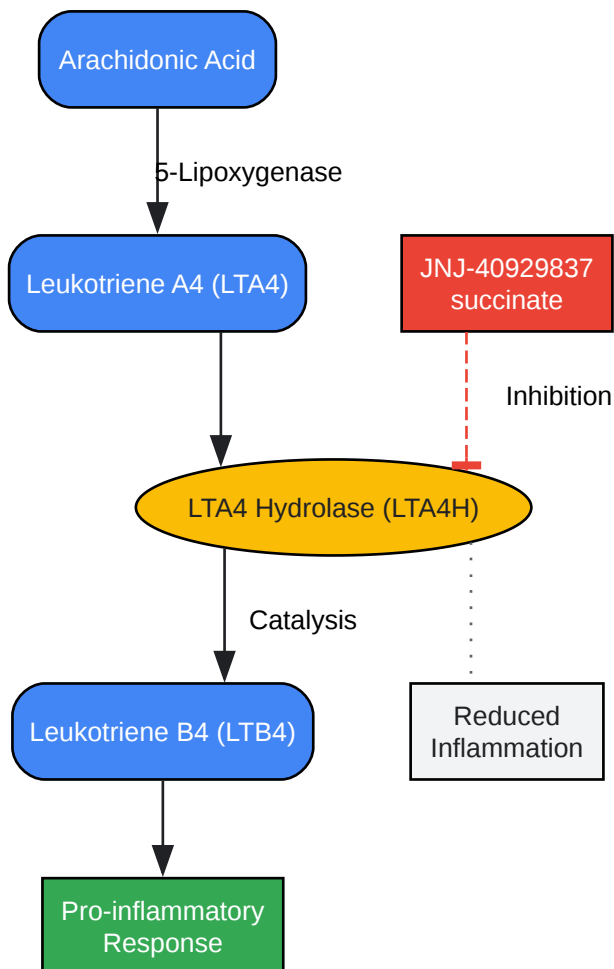
Understanding JNJ-40929837 Succinate

JNJ-40929837 is a potent and selective, orally active inhibitor of leukotriene A4 hydrolase (LTA4H).^{[1][2]} LTA4H is a bifunctional zinc metalloenzyme that plays a critical role in the inflammatory process by catalyzing the conversion of leukotriene A4 (LTA4) to leukotriene B4 (LTB4), a powerful pro-inflammatory mediator.^{[3][4][5][6]} By inhibiting LTA4H, JNJ-40929837 effectively blocks the production of LTB4, thereby reducing the inflammatory response.^[3] This mechanism makes it a valuable tool for research in areas such as asthma, chronic obstructive pulmonary disease (COPD), and other inflammatory conditions.^{[1][3]}

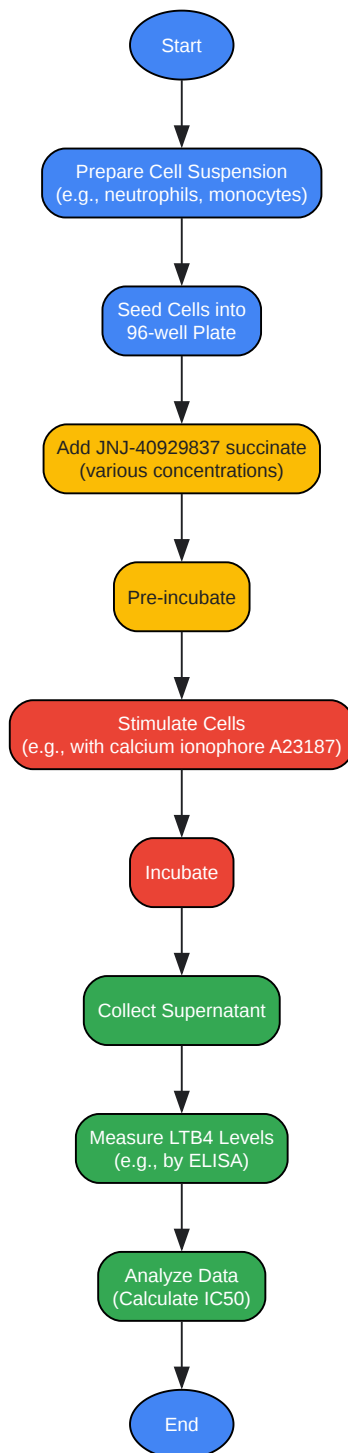
Signaling Pathway of LTA4H Inhibition

The diagram below illustrates the mechanism of action for **JNJ-40929837 succinate** within the leukotriene biosynthetic pathway.

Mechanism of Action of JNJ-40929837 Succinate



General Workflow for In Vitro LTA4H Inhibition Assay

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